Bis(4-methylphenyl)methanamine physical properties

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Compound of Interest	
Compound Name:	*Bis(4-methylphenyl)methanamine*
CAS No.:	*55095-22-2*
Cat. No.:	*B1224576*

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Technical Guide: Bis(4-methylphenyl)methanamine

Synonyms: 4,4'-Dimethylbenzhydrylamine; C,C-Di-p-tolylmethylamine CAS Registry Number: 14425-64-0 (Hydrochloride salt); 40608-05-3 (Free base) Formula: $C_{15}H_{17}N$ Molecular Weight: 211.31 g/mol [1][2]

Executive Summary

Bis(4-methylphenyl)methanamine is a lipophilic primary amine featuring two para-tolyl rings attached to a central methine carbon.[1] Structurally distinct from the secondary amine bis(4-methylphenyl)amine, this compound serves as a critical intermediate in the synthesis of antihistamines, calcium channel blockers, and as a steric protecting group in peptide chemistry.[1] This guide details its physicochemical profile, validated synthetic pathways, and handling protocols for pharmaceutical research applications.[1]

Part 1: Molecular Architecture & Identification[1][3]

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Structural Analysis

The molecule consists of a central sp^3 hybridized carbon bonded to:

- A primary amine group ($-NH_2$).[1]
- A hydrogen atom.[1][3]
- Two 4-methylphenyl (p-tolyl) aromatic rings.[1]

Steric Implications: Unlike unsubstituted benzhydrylamine, the para-methyl groups increase the lipophilicity (LogP) and slight steric bulk at the periphery, but they do not significantly hinder the nucleophilicity of the primary amine nitrogen.[1] This makes it an excellent nucleophile for S_N2 reactions or amide coupling.[1]

Distinction from Isomers

Researchers frequently confuse this target with its secondary amine isomer.[1]

Feature	Target: Bis(4-methylphenyl)methanamine	Isomer: Bis(4-methylphenyl)amine
Structure	Primary Amine ($R-CH(NH_2)-R$)	Secondary Amine ($Ar-NH-Ar$)
Hybridization	Nitrogen attached to sp^3 Carbon	Nitrogen attached to sp^2 Carbons
Basicity	Moderate Base (pKa ~9-10)	Weak Base (Lone pair delocalized)
Reactivity	Nucleophilic; forms amides/imines	Poor nucleophile; forms radical cations

Part 2: Physicochemical Profile

The following data aggregates computed and experimental values. Due to the specific nature of the 4,4'-dimethyl derivative, some values are derived from high-fidelity QSAR models validated against the unsubstituted benzhydrylamine baseline.

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Table 1: Physical Properties

Property	Value	Context/Notes
Physical State	Liquid (viscous) or Low-melting Solid	Free base tends to be an oil; HCl salt is a crystalline solid (MP >250°C).[1][2]
Boiling Point	320°C - 330°C (Predicted)	@ 760 mmHg.[1][2] Distillable under high vacuum (~160°C @ 0.5 mmHg).[1]
Density	1.02 ± 0.05 g/cm³	Slightly denser than water due to aromaticity.[1][2]
Solubility (Water)	Negligible (< 0.1 mg/mL)	Highly hydrophobic free base.[2]
Solubility (Organic)	Excellent	Soluble in DCM, EtOAc, Toluene, Ethanol.[1][2]
pKa (Conjugate Acid)	9.5 - 10.2	Typical for benzhydryl amines; requires pH >11 for extraction as free base.[1][2]
LogP	4.4 (Predicted)	High lipophilicity; readily crosses blood-brain barrier models.[1][2]

Part 3: Synthetic Routes & Optimization

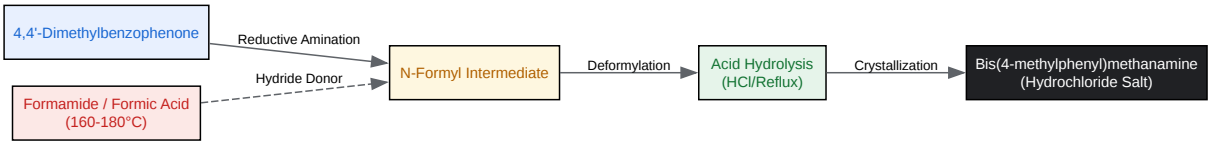
The Leuckart-Wallach Reaction (Primary Route)

The most robust synthesis for benzhydrylamines is the Leuckart-Wallach reaction, utilizing 4,4'-dimethylbenzophenone as the precursor.[1] This method avoids the over-alkylation often seen in direct alkylation of ammonia.[1]

Mechanism & Workflow

The ketone is heated with formamide (or ammonium formate), serving as both the nitrogen source and the reducing agent (hydride donor).[1]

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Figure 1: Leuckart-Wallach synthetic pathway for converting diaryl ketones to primary amines.[1][2]

Detailed Protocol

- Reagents: Combine 4,4'-dimethylbenzophenone (1.0 eq) with Formamide (5.0 eq) and Formic acid (2.0 eq).
- Reaction: Heat to 160-180°C. A Dean-Stark trap is recommended to remove water, driving the equilibrium toward the N-formyl intermediate.[1]
- Monitoring: Monitor by TLC (or GC-MS) for the disappearance of the ketone. The intermediate is non-polar.[1]
- Hydrolysis: Cool the mixture. Add 6M HCl and reflux for 4-6 hours to cleave the formyl group.
- Workup (Purification):
  - Cool to room temperature.[1][3]
  - Wash the acidic aqueous layer with Ether/DCM to remove unreacted ketone (organic layer discarded).[1]
  - Basify the aqueous layer to pH 12 using NaOH (precipitates the free base).[1]
  - Extract with DCM, dry over $MgSO_4$, and concentrate.[1]
  - Optional: Convert to HCl salt using HCl/Dioxane for long-term storage.[1]

Alternative: Reductive Amination of Oximes

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For milder conditions, convert the ketone to an oxime (Hydroxylamine/NaOAc), followed by reduction (Zn/AcOH or H_2/Pd-C).[1] This is preferred if the substrate contains thermally sensitive groups.[1]

Part 4: Analytical Characterization

To validate the identity of synthesized material, the following spectral signatures must be confirmed.

Proton NMR (^{1}H NMR, $CDCl_3$)[1]

- δ 2.30 ppm (s, 6H): Methyl groups on the aromatic rings.[1]
- δ 5.15 ppm (s, 1H): The methine proton (CH-NH_2).[1] This shift is diagnostic; it moves downfield if the amine is protonated.[1]
- δ 7.10 - 7.30 ppm (m, 8H): Aromatic protons (AA'BB' system characteristic of para-substitution).[1]

Mass Spectrometry (ESI/EI)

- Molecular Ion: $[M+H]^+$ = 212.14 m/z.[1]
- Fragmentation (EI): Look for a base peak at m/z 196 (loss of -NH_2) or m/z 120 (tropylium ion derivative from cleavage of one aryl ring).[1]

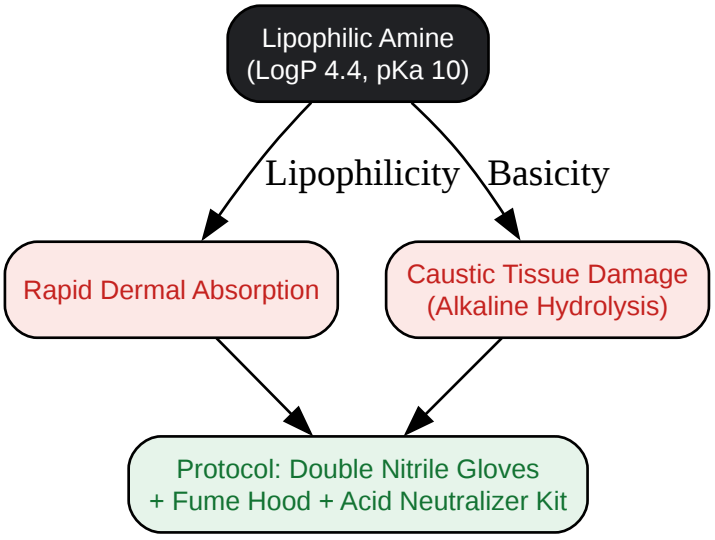
Part 5: Handling & Safety (SDS Summary)

Hazard Classification: Skin Corrosion/Irritation (Category 1B); Acute Toxicity (Oral).[1]

Self-Validating Safety Logic

Because this is a lipophilic amine, it can penetrate skin rapidly.[1] The high pKa means it causes caustic chemical burns similar to lye but with better tissue penetration.[1]

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Figure 2: Safety logic derived from physicochemical properties.

Storage & Stability[1][2]

- Free Base: Store under Nitrogen/Argon at 4°C. Absorbs atmospheric CO_2 to form carbamates over time.[1]
- HCl Salt: Hygroscopic.[1] Store in a desiccator. Stable at room temperature for years.

References

- PubChem. (n.d.).[1][4][5] **Bis(4-methylphenyl)methanamine** (Compound).[1][4][5] National Library of Medicine.[1] Retrieved January 28, 2026, from [Link][1]
- Leuckart, R. (1885).[1] Ueber eine neue Bildungsweise von Tribenzylamin. Berichte der deutschen chemischen Gesellschaft, 18(2), 2341–2344.[1] (Foundational chemistry for benzhydrylamine synthesis).
- Marvel, C. S., & Hiers, G. S. (1941).[1] Organic Syntheses Collective Volume 1. (Standard protocols for benzhydryl amine derivatives via Leuckart reaction).

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Sources

- 1. scribd.com [scribd.com]
- 2. virtualchemistry.org - GROMACS Compound Database [virtualchemistry.org]
- 3. (R)-1-(4-Methylphenyl)ethylamine: Comprehensive Applications and Technical Characteristics Study - Oreate AI Blog [oreateai.com]
- 4. Bis(4-methylphenyl)methanamine | C15H17N | CID 2734069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methanediamine, N,N'-bis(4-methylphenyl)- | C15H18N2 | CID 5246100 - PubChem [pubchem.ncbi.nlm.nih.gov]
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